

Technical Guide: Synthesis and Characterization of Methyl 5-bromo-3-chloropicolinate

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Compound of Interest

Compound Name: Methyl 5-bromo-3-chloropicolinate

Cat. No.: B592614

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Introduction

Methyl 5-bromo-3-chloropicolinate is a halogenated pyridine derivative of significant interest in medicinal chemistry and drug discovery. Its utility as a key building block stems from the versatile reactivity of the pyridine ring, further functionalized with bromo and chloro substituents, making it an attractive scaffold for the synthesis of a diverse range of complex molecules and potential pharmaceutical agents. This technical guide provides a comprehensive overview of the synthesis and characterization of **Methyl 5-bromo-3-chloropicolinate**, including detailed experimental protocols and a summary of its key physicochemical properties.

Physicochemical Properties

Methyl 5-bromo-3-chloropicolinate is a white to pale-yellow or yellow-brown solid.^[1] A compilation of its key physical and chemical properties is presented in Table 1.

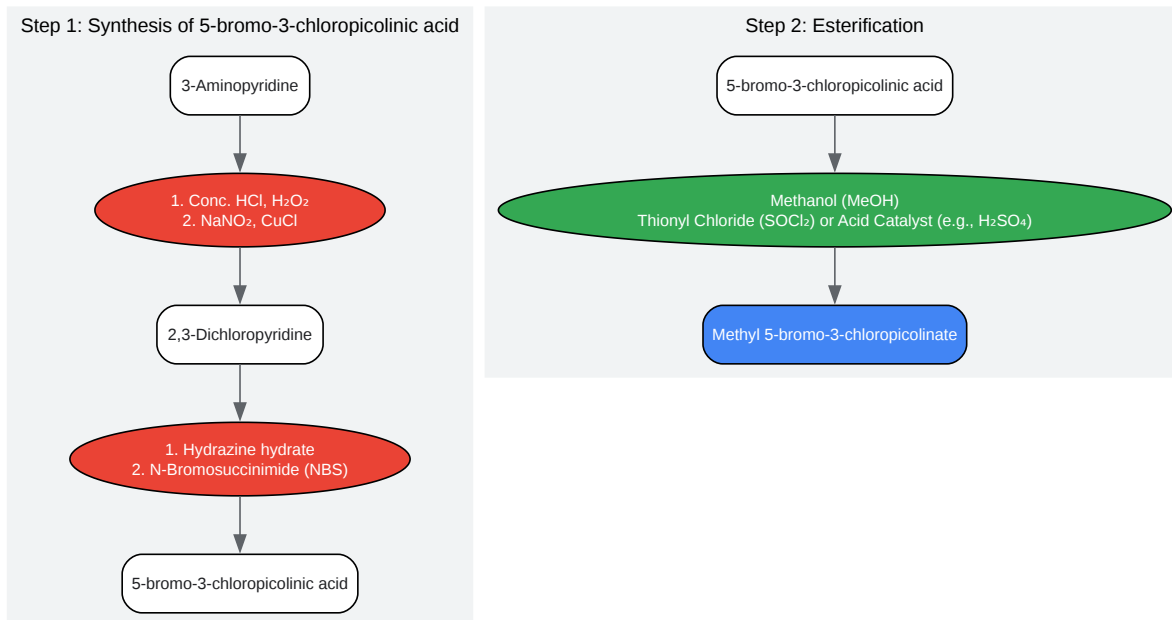
Property	Value	Reference
CAS Number	1214336-41-0	[1][2]
Molecular Formula	C ₇ H ₅ BrClNO ₂	[2]
Molecular Weight	250.48 g/mol	[2]
Appearance	White to Yellow powder to crystal	[1]
Melting Point	102.0 to 106.0 °C	
Purity	≥97% (GC)	[1]
IUPAC Name	methyl 5-bromo-3-chloropyridine-2-carboxylate	[1]
Synonyms	Methyl 5-bromo-3-chloropyridine-2-carboxylate, 5-Bromo-3-chloro-2-pyridinecarboxylic acid methyl ester	[2]
Storage	Room Temperature	[1]

Synthesis of Methyl 5-bromo-3-chloropicolinate

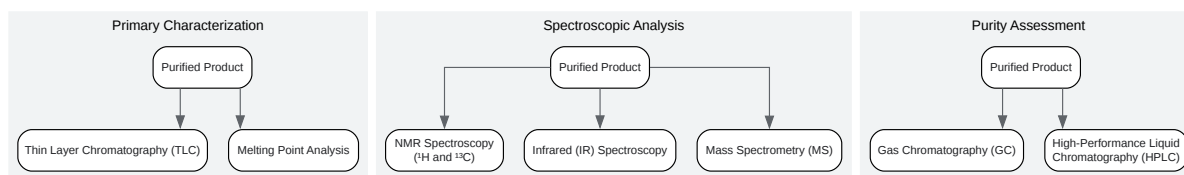
The primary synthetic route to **Methyl 5-bromo-3-chloropicolinate** involves a two-step process: the synthesis of the precursor carboxylic acid, 5-bromo-3-chloropicolinic acid, followed by its esterification with methanol.

Synthesis Workflow

Synthesis of Methyl 5-bromo-3-chloropicolinate



Characterization of Methyl 5-bromo-3-chloropicolinate

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